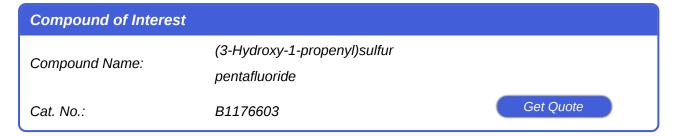


Application Notes and Protocols for the Derivatization of Pentafluorosulfanyl (SF5) Alcohols

Author: BenchChem Technical Support Team. Date: December 2025



For Researchers, Scientists, and Drug Development Professionals

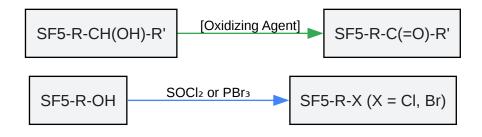
The pentafluorosulfanyl (SF5) group has emerged as a valuable substituent in medicinal chemistry and drug development due to its unique electronic properties, high lipophilicity, and metabolic stability. This document provides detailed application notes and protocols for the chemical transformation of SF5-containing alcohol units into a variety of other functional groups, expanding the synthetic toolbox for the preparation of novel SF5-functionalized molecules.

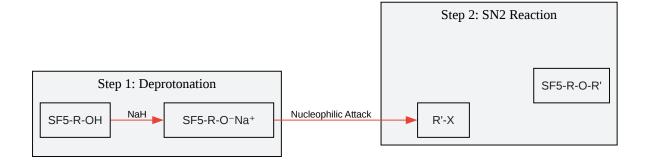
Oxidation of SF5-Alcohols to Aldehydes and Ketones

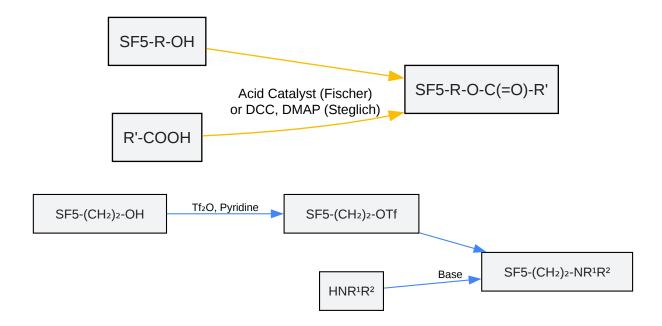
The oxidation of primary and secondary SF5-alcohols provides access to the corresponding aldehydes and ketones, which are versatile intermediates for further synthetic manipulations, such as carbon-carbon bond formation and reductive amination.

Core Reaction Pathway:









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